

# 4-tert-Butylphenyl glycidyl ether molecular weight and formula

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## Compound of Interest

Compound Name: *4-tert-Butylphenyl glycidyl ether*

Cat. No.: B1265396

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## A Technical Overview of 4-tert-Butylphenyl Glycidyl Ether

This document provides a concise summary of the fundamental molecular properties of **4-tert-Butylphenyl glycidyl ether**, a compound of interest in various research and industrial applications. The information is intended for researchers, scientists, and professionals in drug development and materials science.

## Core Molecular Data

The essential molecular identifiers for **4-tert-Butylphenyl glycidyl ether** are summarized below. This data is critical for stoichiometric calculations, analytical characterization, and regulatory documentation.

Parameter	Value
Molecular Formula	C <sub>13</sub> H <sub>18</sub> O <sub>2</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	206.28 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	3101-60-8 <a href="#">[1]</a> <a href="#">[6]</a>

## Experimental Protocols

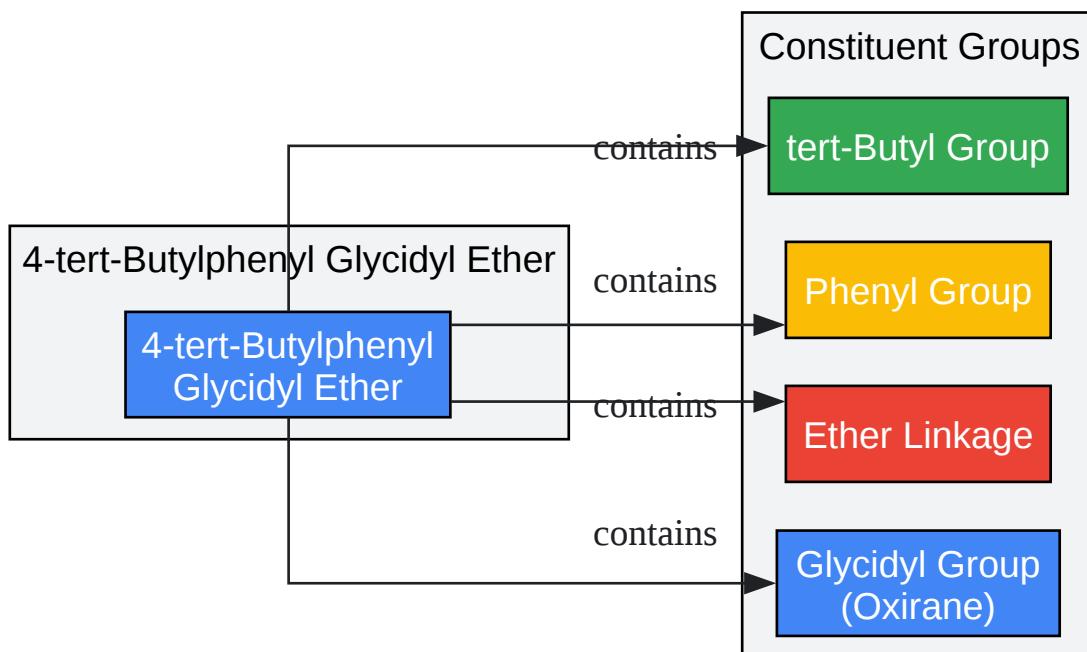
While this guide does not detail specific experimental uses, the fundamental data provided is typically generated through standard analytical techniques.

- Mass Spectrometry: Used to determine the molecular weight by measuring the mass-to-charge ratio of ionized molecules.
- Elemental Analysis: A method to determine the empirical formula by measuring the percentage composition of elements (carbon, hydrogen, oxygen).
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Provides detailed information about the molecular structure, confirming the arrangement of atoms and functional groups.

## Logical Structure of 4-tert-Butylphenyl Glycidyl Ether

The molecule can be deconstructed into its primary chemical moieties. The following diagram illustrates the logical relationship between the constituent functional groups that form the compound.

Logical Structure of 4-tert-Butylphenyl Glycidyl Ether



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Diagram of the molecule's functional components.

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